

4-Methoxybenzenesulfonyl chloride physical properties and appearance

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Compound of Interest

Compound Name:

4-Methoxybenzenesulfonyl
chloride

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A-MBS-01: A Technical Guide to 4-Methoxybenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Methoxybenzenesulfonyl chloride** (MBS-Cl), a critical reagent in organic synthesis. The document details the compound's appearance, core physical constants, and solubility characteristics. Furthermore, it outlines standardized experimental protocols for the determination of these properties, ensuring reproducibility and accuracy in a laboratory setting. This guide is intended to serve as a foundational resource for professionals in research and development who utilize MBS-Cl in their synthetic workflows.

Introduction

4-Methoxybenzenesulfonyl chloride, also known as p-anisolesulfonyl chloride, is a sulfonyl chloride compound widely employed in organic chemistry.[1] Its primary utility lies in its function as a protecting group for various nitrogen-containing functionalities, such as amines, and in the synthesis of sulfonamides and sulfonate esters.[2][3] The reactivity of the sulfonyl chloride group, modulated by the electron-donating methoxy group on the benzene ring, makes it a



versatile tool for synthetic chemists.[4][5] An accurate understanding of its physical properties is paramount for its safe handling, storage, and effective use in chemical reactions.

Physical and Chemical Properties

The appearance and physical constants of **4-Methoxybenzenesulfonyl chloride** are well-defined, providing key indicators for sample identification and purity assessment.

Appearance: At room temperature, **4-Methoxybenzenesulfonyl chloride** is a solid that typically appears as a white to off-white or beige crystalline substance.[2][4][6] It may be supplied in various forms, including powder, crystals, lumps, or as a fused solid.[1][6]

Quantitative Data Summary: The key physical properties of **4-Methoxybenzenesulfonyl chloride** are summarized in the table below. These values represent a consensus from various commercial and literature sources.

Property	Value	Units	Notes
Molecular Formula	C7H7ClO3S	-	[4][6][7]
Molecular Weight	206.65	g/mol	[2][7]
CAS Number	98-68-0	-	[1][8][9]
Melting Point	36 - 42	°C	Range reported across multiple sources.[2][8][9][10]
Boiling Point	173	°C	At a reduced pressure of 14 mmHg.[1][8][10]
Density	~1.412	g/cm³	[4]
Flash Point	>112	°C	[11]

Solubility Profile

The solubility of MBS-Cl is a critical factor influencing its application in various reaction conditions.



- Polar Solvents: The compound is generally soluble in polar organic solvents such as acetone, acetonitrile, methanol, ethanol, and dioxane.[2] It is also reported to be soluble in toluene.[1][12]
- Non-Polar Solvents: It exhibits limited solubility in non-polar solvents like hexane or benzene.
 [4]
- Reactivity with Protic Solvents: MBS-Cl is sensitive to moisture and reacts with water, leading to decomposition or hydrolysis, which forms 4-methoxybenzenesulfonic acid and hydrochloric acid.[2][4][5] This reactivity also extends to other protic solvents like alcohols, with which it can react to form sulfonate esters.[5] Due to its moisture sensitivity, it should be stored under inert gas and refrigerated conditions (typically 2-8°C).[1][8][9]

Experimental Protocols

The following sections describe generalized, standard methodologies for determining the key physical properties of **4-Methoxybenzenesulfonyl chloride**.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of purity for a solid compound.[13][14] A sharp melting range close to the literature value suggests high purity, whereas a broad and depressed range indicates the presence of impurities.[13][14]

Protocol:

- Sample Preparation: Ensure the MBS-Cl sample is completely dry and in a fine powdered form.
- Capillary Loading: Press the open end of a capillary tube into the powdered sample. A small amount of solid (1-2 mm height) should enter the tube.[15] Invert the tube and tap it gently to compact the sample at the sealed bottom.[16]
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.[17]
- Measurement:



- For an unknown sample, perform a rapid heating run (e.g., 10-20°C/min) to determine an approximate melting range.[16]
- Allow the apparatus to cool.
- Using a fresh sample, heat rapidly to about 10-15°C below the approximate melting point.
- Decrease the heating rate to a slow ramp (1-2°C/min) to allow for thermal equilibrium.
- Data Recording: Record the temperature at which the first droplet of liquid appears (T₁) and the temperature at which the last crystal melts completely (T₂). The melting point is reported as the range T₁ T₂.[13][15]

Boiling Point Determination (Micro Reflux Method)

Due to the high boiling point of MBS-Cl at atmospheric pressure, determination is typically performed under reduced pressure. The micro reflux or capillary method is suitable for determining the boiling point with a small sample volume.[18][19]

Protocol:

- Sample Preparation: Place approximately 0.5 mL of the liquid sample (if MBS-CI is melted)
 into a small test tube.
- Apparatus Setup:
 - Place a small, inverted capillary tube (sealed at one end) into the test tube containing the liquid.
 - Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
 - Suspend the assembly in a heating bath (e.g., a Thiele tube with heating oil or an aluminum block).[20]
- Measurement:



- Heat the bath gradually. As the temperature rises, air trapped in the capillary will be expelled, seen as a slow stream of bubbles.[18]
- When the liquid's boiling point is reached, the vapor pressure equals the surrounding atmospheric pressure, and a rapid, continuous stream of bubbles will emerge from the capillary tip.[18]
- Remove the heat source and allow the apparatus to cool slowly.
- Data Recording: The stream of bubbles will slow and stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary equals the external pressure. The temperature at this exact moment is the boiling point of the liquid.[18][21]

Solubility Determination

This protocol provides a qualitative assessment of solubility in various solvents.

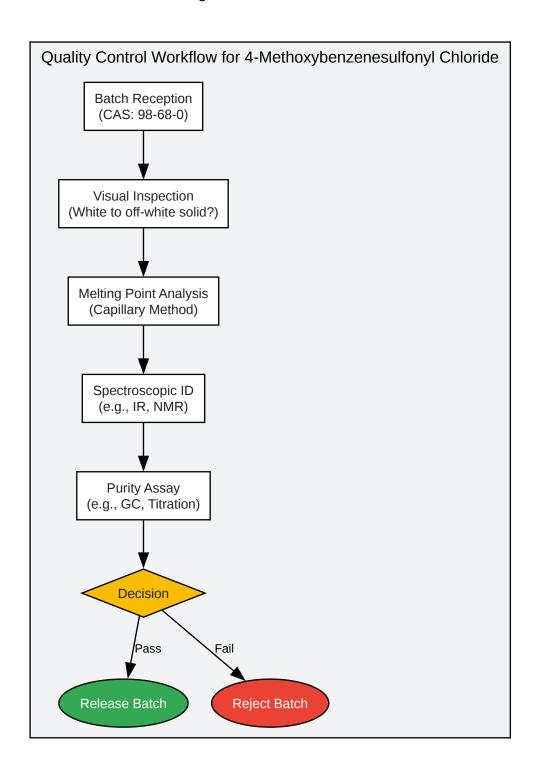
Protocol:

- Sample Preparation: Place a small, measured amount of MBS-Cl (e.g., 25 mg) into a clean, dry test tube.[22]
- Solvent Addition: Add a measured volume of the chosen solvent (e.g., 0.75 mL) to the test tube in small portions.[22]
- Observation: After each addition, vigorously agitate the mixture for 10-20 seconds. [23]
- Classification:
 - Soluble: The solid dissolves completely.[23]
 - Slightly Soluble: A portion of the solid dissolves.
 - Insoluble: The solid does not appear to dissolve.[23]
- Testing: Repeat this procedure for a range of solvents, such as water, toluene, hexane, and acetone, to build a comprehensive solubility profile. Note any signs of reaction (e.g., gas evolution) when using protic solvents like water.



Quality Control Workflow

The physical properties of **4-Methoxybenzenesulfonyl chloride** are integral to its quality control. The following diagram illustrates a typical workflow for the characterization and quality assessment of a new batch of the reagent.





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Caption: Workflow for physical and chemical quality assessment.

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